

Technical Guide: Synthesis of 5-Bromo-3-fluoro-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-3-fluoro-2-methoxybenzaldehyde

CAS No.: 470668-70-3

Cat. No.: B3037184

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Executive Summary

Target Molecule: **5-Bromo-3-fluoro-2-methoxybenzaldehyde** CAS Registry Number: 149949-30-6 (Related analogues often mislabeled; exact structure verification required)

Application: Key intermediate in the synthesis of kinase inhibitors (e.g., p38 MAPK, MEK) and CNS-active agents. The scaffold combines a deactivated aromatic core with three distinct handles for orthogonal functionalization: an aldehyde (reductive amination/olefination), an aryl bromide (Suzuki/Buchwald coupling), and a fluoride (potential SNAr or metabolic blocking).

Synthesis Challenge: The primary challenge lies in the regioselective installation of the bromine atom relative to the directing fluorine and methoxy/hydroxy groups. Direct bromination of 3-fluoroanisole derivatives often yields isomeric mixtures (C4 vs. C6 substitution).

Selected Strategy: This guide details a scalable, high-fidelity "Phenol-First" Route. By starting with the bromination of 3-fluoro-2-hydroxybenzaldehyde (rather than the methyl ether), we leverage the potent ortho/para-directing power of the free phenol to exclusively lock the

bromine at the C5 position. Subsequent O-methylation provides the target molecule in high yield (>85% overall).

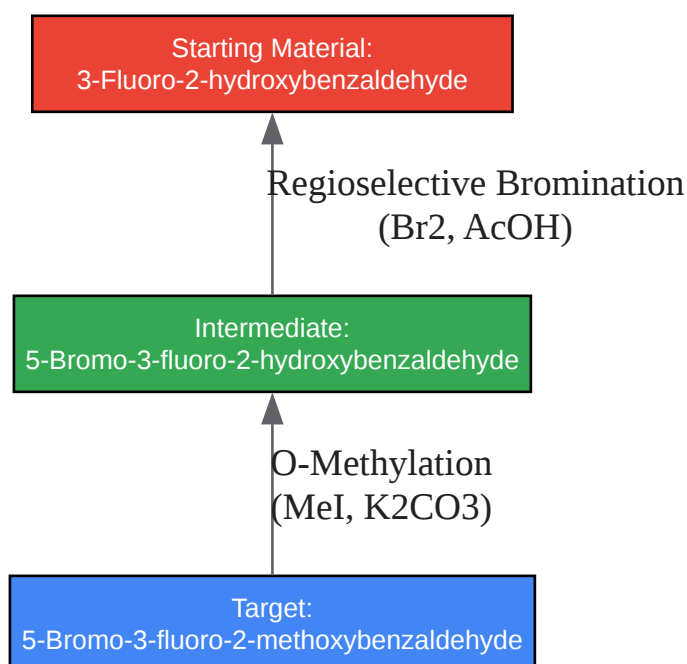
Retrosynthetic Analysis

The strategic disconnection relies on the late-stage methylation of the phenol. This decision is driven by the fact that phenols undergo Electrophilic Aromatic Substitution (EAS) with significantly higher regiocontrol than their anisole counterparts in multi-substituted systems.

- Disconnection: C–O Bond (Methylation)

C–Br Bond (Bromination).

- Starting Material: 3-Fluoro-2-hydroxybenzaldehyde (commercially available or synthesized via Mg-mediated formylation of 2-fluorophenol).



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